

Preparing Stock Solutions of TMP-153: An Application Note and Protocol

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Compound of Interest

Compound Name: TMP-153

Cat. No.: B157756

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Abstract

This document provides detailed protocols and application notes for the preparation of stock solutions of **TMP-153**, a potent inhibitor of Acyl-CoA:cholesterol acyltransferase (ACAT).[1][2][3] Accurate preparation of stock solutions is critical for ensuring reproducible and reliable experimental results. This guide outlines the necessary materials, step-by-step procedures for dissolution, and recommendations for storage and handling to maintain the integrity and activity of the compound.

Introduction

TMP-153 is a small molecule inhibitor of ACAT, an intracellular enzyme responsible for the esterification of cholesterol.[4][5] ACAT plays a crucial role in cellular cholesterol homeostasis, and its inhibition has been a target for therapeutic intervention in diseases such as atherosclerosis.[4][6] **TMP-153** has demonstrated potent inhibition of both hepatic and intestinal ACAT with IC50 values in the nanomolar range.[3] To facilitate research and development involving this compound, standardized protocols for the preparation of stock solutions are essential.

Data Presentation

The following table summarizes the key quantitative data for **TMP-153**, including its chemical properties, solubility, and recommended storage conditions.

Parameter	Value	Reference
Molecular Weight	437.87 g/mol	[7]
Solubility in DMSO	30 mg/mL (68.51 mM)	[7]
Solubility in DMF	10 mg/mL (22.84 mM)	[7]
Powder Storage	-20°C for up to 3 years	[7]
Stock Solution Storage (-80°C)	Up to 6 months	[8]
Stock Solution Storage (-20°C)	Up to 1 month	[8]

Experimental Protocols

Materials

- **TMP-153** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- N,N-Dimethylformamide (DMF) (optional)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM TMP-153 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **TMP-153** in DMSO. Adjust volumes as needed for different desired concentrations or volumes.

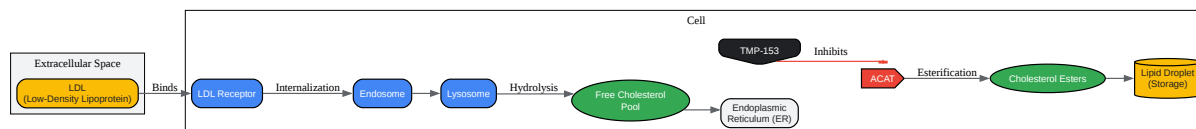
- Preparation: Don appropriate PPE and work in a clean, designated area.
- Weighing **TMP-153**: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out 4.38 mg of **TMP-153** powder into the tube.
 - Calculation: Molecular Weight (MW) = 437.87 g/mol . To make a 10 mM (0.010 mol/L) solution, you need 0.010 moles per liter. For 1 mL (0.001 L), you need 0.000010 moles. Mass = moles × MW = 0.000010 mol × 437.87 g/mol = 0.0043787 g = 4.38 mg.
- Dissolution: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **TMP-153** powder.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution. [7] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[8]
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[8]

Quality Control

While extensive quality control may not be feasible in all research settings, it is important to ensure the accuracy of the stock solution. If resources permit, techniques like HPLC or spectrophotometry can be used to confirm the concentration and purity of the prepared stock solution.[9][10] Visually inspecting for full dissolution and absence of precipitation is a critical first step.

Signaling Pathway

TMP-153 inhibits ACAT, which is a key enzyme in the cholesterol esterification pathway. The following diagram illustrates the role of ACAT in cellular cholesterol metabolism.

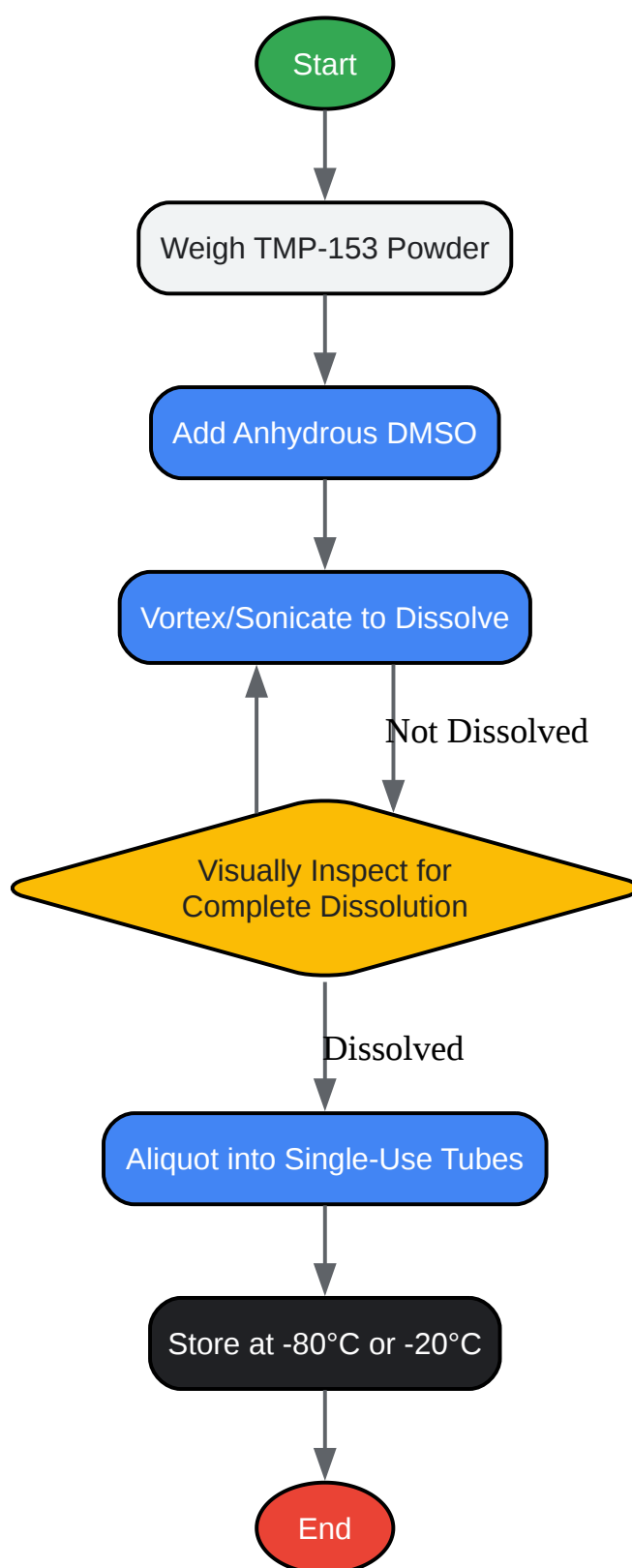


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Caption: **TMP-153** inhibits ACAT, blocking cholesterol esterification.

Experimental Workflow

The following diagram outlines the general workflow for preparing **TMP-153** stock solutions.



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Caption: Workflow for preparing **TMP-153** stock solutions.

Safety and Handling

- Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, when handling **TMP-153** and solvents.
- Work in a well-ventilated area or a chemical fume hood.
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **TMP-153** for complete safety information.

Conclusion

The accurate preparation of **TMP-153** stock solutions is fundamental for reliable and reproducible experimental outcomes. By following the detailed protocols and guidelines presented in this document, researchers can ensure the integrity and proper handling of this potent ACAT inhibitor in their studies. Adherence to these procedures will contribute to the generation of high-quality data in research and drug development endeavors.

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